

safety and handling of Nerol-d6 in the lab

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Nerol-d6

Cat. No.: B15560686

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Hazard Identification and Classification

Nerol-d6 is classified as a hazardous chemical. The following tables summarize its GHS classification and key toxicological and physical properties.

Table 1: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[3] [4]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[3]
Skin Sensitization	1B	H317: May cause an allergic skin reaction
Hazardous to the Aquatic Environment, Acute Hazard	2	H401: Toxic to aquatic life

Signal Word: Warning

Hazard Pictograms:


-  alt text

Table 2: Toxicological and Physical/Chemical Data

Property	Value
Acute Oral Toxicity (LD50, Rat)	> 2000 mg/kg bw
Acute Dermal Toxicity (LD50, Rabbit)	> 2000 mg/kg bw
Flash Point	107.78 °C (226 °F) - closed cup
Molecular Formula	C ₁₀ H ₁₂ D ₆ O
Molecular Weight	154.25 g/mol (for Nerol)
Density	0.878 g/cm ³
Appearance	Colorless liquid
Odor	Sweet rose odor

Experimental Protocols: Safe Handling and Emergency Procedures

Strict adherence to safety protocols is mandatory when working with **Nerol-d6**.

Engineering Controls

- Ventilation: Handle **Nerol-d6** in a well-ventilated area. A chemical fume hood is recommended to minimize the inhalation of vapors.

Personal Protective Equipment (PPE)

- Eye and Face Protection: Use safety glasses with side shields or chemical safety goggles. A face shield may be necessary if there is a higher risk of splashing.
- Hand Protection: Wear suitable chemical-resistant gloves tested according to EN 374. Change gloves immediately if they become contaminated.
- Skin and Body Protection: A standard lab coat should be worn. Contaminated work clothing should not be allowed out of the workplace.

- **Respiratory Protection:** If ventilation is inadequate, use a suitable respirator with a Type A filter for organic gases and vapors.

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.
- Do not breathe vapors or mists.
- Wash hands thoroughly after handling.
- No eating, drinking, or smoking in the laboratory.
- Keep the container tightly closed when not in use.

Storage

- Keep the container tightly closed and dry.
- Store in a cool, well-ventilated place.
- Keep away from heat, sparks, open flames, and hot surfaces.

Accidental Release Measures

- **Personal Precautions:** Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid contact with the spilled material and do not breathe vapors.
- **Containment and Cleaning Up:** Cover drains to prevent entry into the sewer system. Absorb the spill with an inert, liquid-binding material such as sand or diatomaceous earth.
- **Disposal:** Place the absorbed material into appropriate, labeled containers for disposal.

First Aid Measures

- **If Inhaled:** Move the person to fresh air. If not breathing, give artificial respiration. Get medical attention.

- In Case of Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing. If skin irritation or a rash occurs, seek medical attention.
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical attention.
- If Swallowed: Clean mouth with water and call a doctor if you feel unwell.

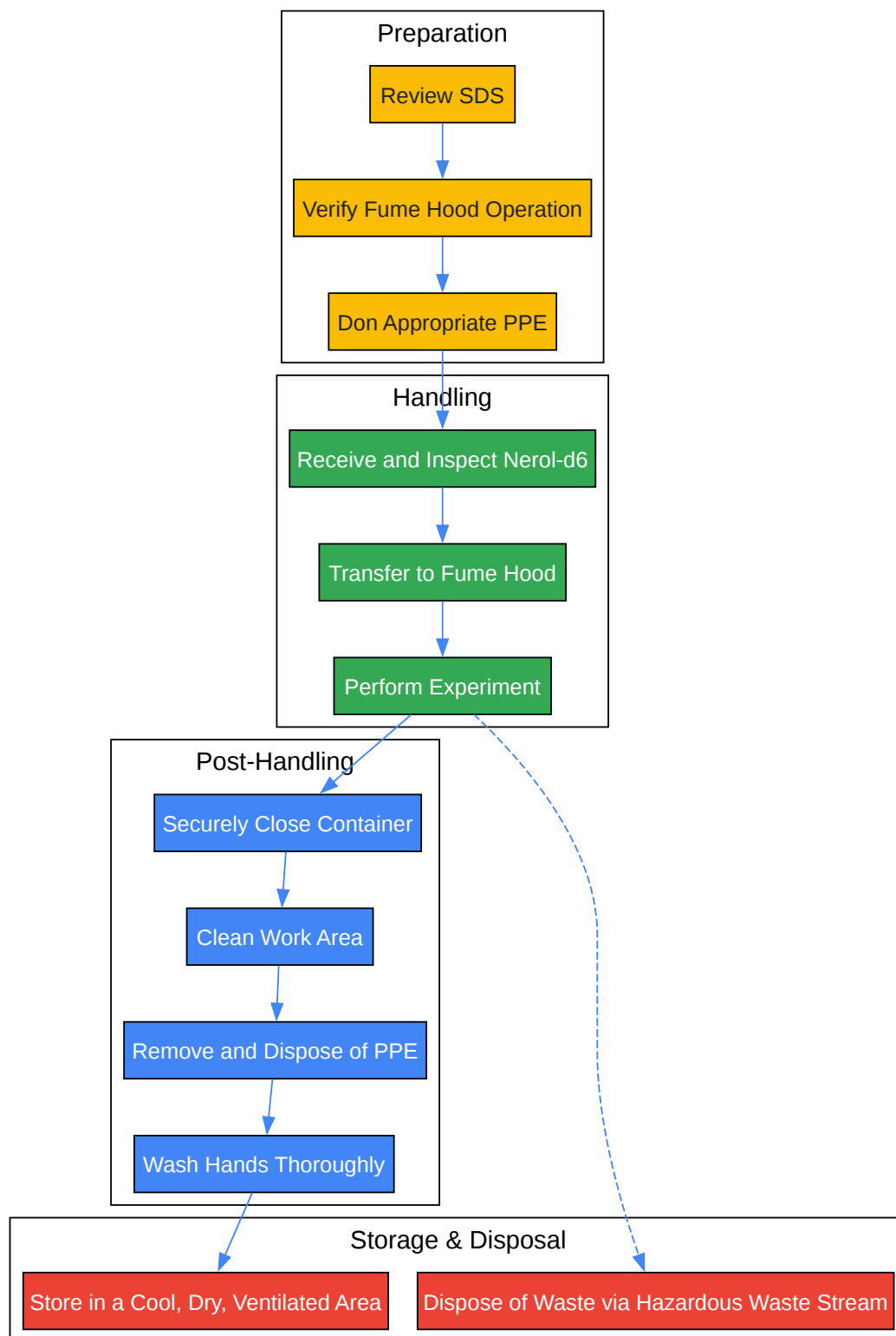
Disposal Considerations

- Dispose of contents and containers in accordance with local, regional, national, and international regulations. This should be done at a hazardous or special waste collection point.

Visualizations

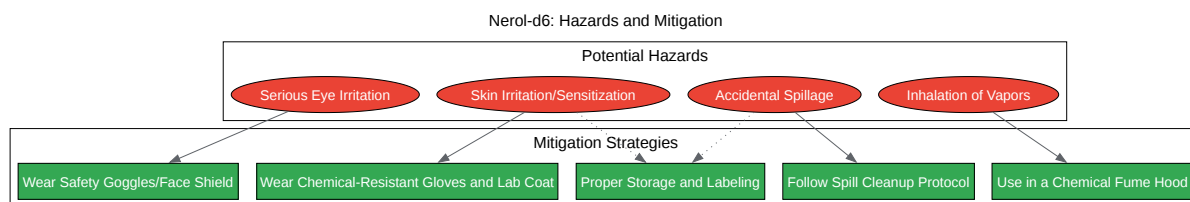
The following diagrams illustrate the key safety workflows and hazard mitigation strategies for working with **Nerol-d6**.

Safe Handling Workflow for Nerol-d6



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Caption: A logical workflow for the safe handling of **Nerol-d6** in a laboratory setting.



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Caption: Potential hazards of **Nerol-d6** and their corresponding mitigation strategies.

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- To cite this document: BenchChem. [safety and handling of Nerol-d6 in the lab]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15560686#safety-and-handling-of-nerol-d6-in-the-lab]

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